

Z-Levd-fmk: A Technical Guide to its Function in Cellular Pathways

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Compound of Interest

Compound Name: Z-Levd-fmk

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Executive Summary

Z-Levd-fmk is a synthetic, cell-permeable tetrapeptide that acts as a potent and irreversible inhibitor of specific caspases, a family of cysteine proteases crucial for regulating programmed cell death and inflammation. Primarily recognized as a caspase-4 inhibitor, **Z-Levd-fmk** serves as an invaluable tool for elucidating the complex signaling cascades involved in apoptosis, particularly in response to endoplasmic reticulum (ER) stress, and in modulating inflammatory pathways. Its fluoromethylketone (fmk) moiety allows it to form a covalent bond with the active site of target caspases, thereby providing sustained and specific inhibition. This guide provides a comprehensive overview of **Z-Levd-fmk**'s mechanism of action, its role in key cellular pathways, quantitative data on its application, detailed experimental protocols, and visual diagrams of the associated biological processes.

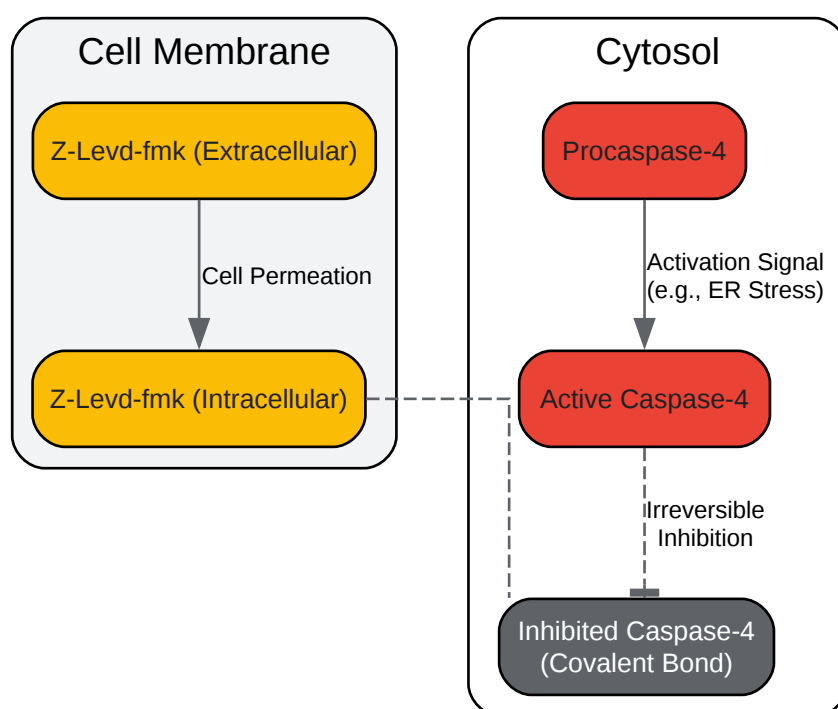
Mechanism of Action

Z-Levd-fmk's inhibitory activity is rooted in its chemical structure, which is designed to mimic the natural substrate of its target caspases. It consists of the amino acid sequence Leucine-

Glutamic acid-Valine-Aspartic acid (LEVD), which is recognized by specific caspases. The key components of its mechanism are:

- **Cell Permeability:** The N-terminus is protected by a benzyloxycarbonyl (Z) group, which enhances its lipophilicity and allows it to readily cross the cell membrane to access cytosolic targets.
- **Irreversible Inhibition:** The C-terminus features a fluoromethylketone (fmk) group. This group forms an irreversible covalent thioether bond with the cysteine residue in the catalytic site of the target caspase, effectively and permanently inactivating the enzyme.

While it is primarily known as a caspase-4 inhibitor, **Z-Levd-fmk** has also been shown to inhibit other caspases, such as caspase-3, at certain concentrations.^{[1][2]} This cross-reactivity should be considered when designing experiments.



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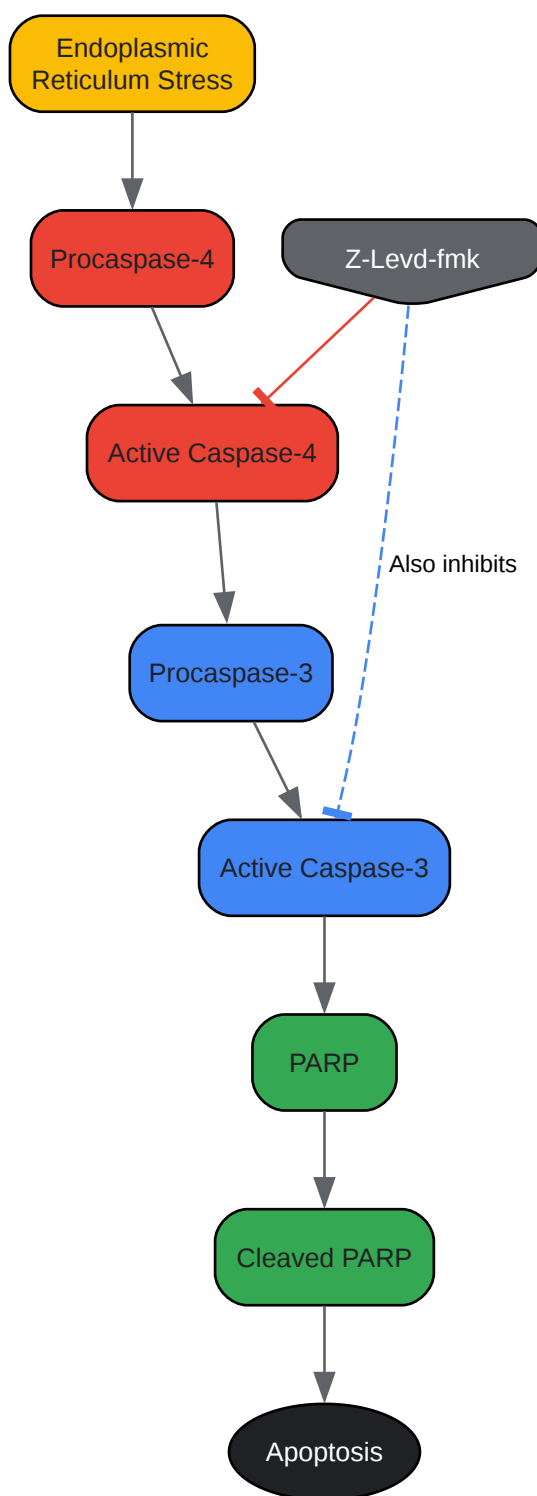
Caption: Mechanism of **Z-Levd-fmk** action.

Role in Cellular Pathways

Z-Levd-fmk is instrumental in studying several caspase-dependent signaling pathways.

Apoptosis

Apoptosis, or programmed cell death, is executed by a cascade of caspases. **Z-Levd-fmk** has been shown to effectively block apoptosis, particularly pathways initiated by ER stress.^{[2][3][4]} ER stress activates initiator caspases, including caspase-4 in humans, which in turn activate executioner caspases like caspase-3. Activated caspase-3 then cleaves numerous cellular substrates, such as Poly (ADP-ribose) polymerase (PARP), leading to the characteristic morphological changes of apoptosis. By inhibiting caspase-4 and caspase-3, **Z-Levd-fmk** prevents downstream events like PARP cleavage and protects cells from ER stress-induced death.^{[1][2]}

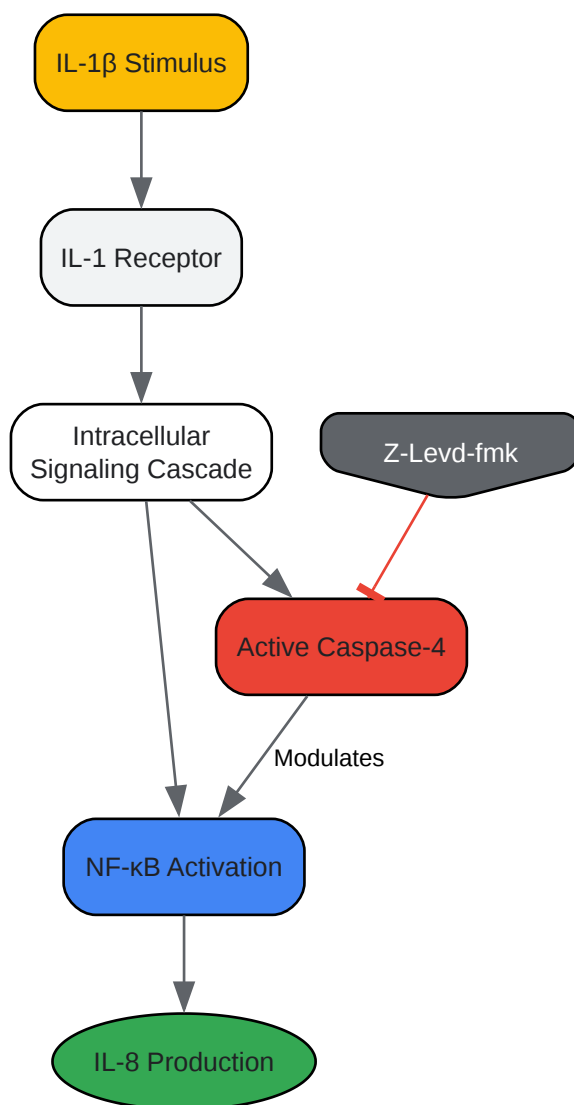


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Caption: Inhibition of ER stress-induced apoptosis by **Z-Levd-fmk**.

Inflammation

Caspase-4 (and its murine homolog, caspase-11) is an inflammatory caspase. Its activation is a key step in non-canonical inflammasome signaling. It can be directly activated by intracellular lipopolysaccharide (LPS), leading to the cleavage and activation of Gasdermin D (GSDMD), which triggers a pro-inflammatory cell death called pyroptosis and the maturation of pro-inflammatory cytokines. **Z-Levd-fmk**'s inhibition of caspase-4 can block these inflammatory responses. For instance, it has been demonstrated to impede the production of interleukin-8 (IL-8) induced by interleukin-1 β (IL-1 β) in human retinal pigment epithelial (hRPE) cells.[1][2]



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Caption: **Z-Levd-fmk** blocks inflammatory cytokine production.

Quantitative Data Presentation

The following table summarizes the effective concentrations of **Z-Levd-fmk** and related inhibitors as documented in various experimental models.

Inhibitor	Target(s)	Concentration	Cell Line / System	Observed Effect	Reference
Z-Levd-fmk	Caspase-4	2 ng/mL	hRPE cells	Blocked IL-1 β -induced IL-8 production.	[1] [2]
Z-Levd-fmk	Caspase-3	2 μ M	hRPE cells	Inhibited caspase-3 activity.	[1] [2]
Z-Levd-fmk	Caspases	20 μ M	5C breast cancer cells	Completely blocked E ₂ -induced PARP cleavage and reversed E ₂ -inhibited growth.	[1] [2]
Z-DEVD-fmk	Caspase-3, -6, -7, -8, -10	18 μ M (IC ₅₀)	N27 cells	Blocked 6-OHDA-induced apoptotic cell death.	[5]
Z-DEVD-fmk	Caspase-3	100 μ M	Brain microvessel endothelial cells	Attenuated OxyHb-induced cell detachment and PARP cleavage.	[5]
Z-LEHD-fmk	Caspase-9	40 μ mol/L	TE2 and TE12 cells	Suppressed caspase-9, -3, and -8 activity.	[6]

Experimental Protocols

Protocol: Caspase Activity Assay (Fluorometric)

This protocol is for measuring caspase activity in cell lysates using a fluorogenic substrate.

Materials:

- Cells treated with stimulus +/- **Z-Levd-fmk**.
- Lysis Buffer: 50 mM HEPES, pH 7.4, 100 mM NaCl, 0.1% CHAPS, 1 mM DTT, 100 μ M EDTA.
- Fluorogenic Caspase Substrate (e.g., Ac-LEHD-AFC for caspase-9, Ac-DEVD-AFC for caspase-3).
- Fluorometer/plate reader (Excitation: 400 nm, Emission: 505 nm).

Methodology:

- Cell Lysis: After treatment, harvest and wash cells with ice-cold PBS. Resuspend the cell pellet in ice-cold Lysis Buffer and incubate on ice for 15 minutes.
- Centrifugation: Centrifuge the lysate at 14,000 x g for 15 minutes at 4°C. Collect the supernatant (cytosolic extract).
- Protein Quantification: Determine the protein concentration of the supernatant using a standard method (e.g., BCA assay).
- Assay Reaction: In a 96-well plate, add 50 μ g of protein lysate to each well. Add the specific fluorogenic caspase substrate to a final concentration of 50 μ M.
- Incubation: Incubate the plate at 37°C for 1-2 hours, protected from light.
- Measurement: Measure the fluorescence using a plate reader with an excitation wavelength of 400 nm and an emission wavelength of 505 nm.^[5]
- Analysis: Compare the fluorescence levels between control, stimulus-only, and stimulus + **Z-Levd-fmk** treated samples.

Protocol: Western Blot for PARP Cleavage

This protocol detects apoptosis by observing the cleavage of PARP.

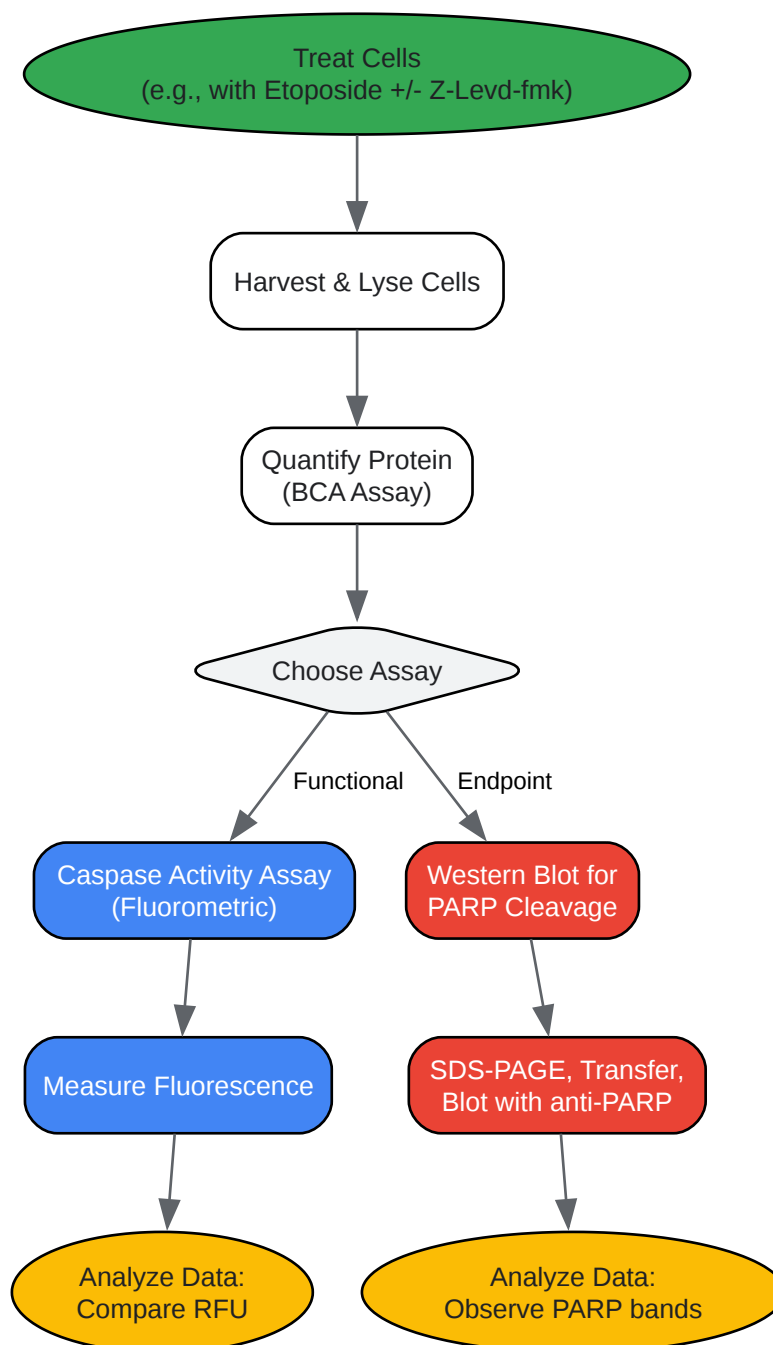
Materials:

- Cells treated with stimulus +/- **Z-Levd-fmk**.
- RIPA Buffer with protease inhibitors.
- SDS-PAGE gels and Western blotting equipment.
- Primary antibody against PARP (recognizes both full-length and cleaved forms).
- HRP-conjugated secondary antibody.
- Chemiluminescent substrate.

Methodology:

- **Lysate Preparation:** Harvest and wash treated cells. Lyse cells in RIPA buffer on ice.
- **Protein Quantification:** Determine protein concentration of the lysates.
- **SDS-PAGE:** Load equal amounts of protein (e.g., 20-30 µg) onto an SDS-PAGE gel and perform electrophoresis.
- **Transfer:** Transfer the separated proteins to a PVDF or nitrocellulose membrane.
- **Blocking:** Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
- **Antibody Incubation:** Incubate the membrane with the primary anti-PARP antibody overnight at 4°C.
- **Washing:** Wash the membrane three times with TBST.
- **Secondary Antibody:** Incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.

- Detection: After further washing, apply the chemiluminescent substrate and visualize the bands using an imaging system.
- Analysis: Look for the appearance of the ~89 kDa cleaved PARP fragment and a decrease in the ~116 kDa full-length PARP in apoptotic samples. **Z-Levd-fmk** treatment should prevent this cleavage.^{[1][2]}



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Caption: Experimental workflow for assessing **Z-Levd-fmk** efficacy.

Conclusion

Z-Levd-fmk is a specific and irreversible inhibitor of caspase-4, with demonstrated activity against other caspases like caspase-3. Its cell-permeable nature makes it an effective tool for in vitro studies aimed at dissecting the roles of these proteases in cellular signaling. It is particularly valuable for investigating ER stress-induced apoptosis and caspase-4-mediated inflammatory responses. The data and protocols provided in this guide offer a robust framework for researchers to effectively utilize **Z-Levd-fmk** in their studies of cell death and inflammation, ultimately contributing to a deeper understanding of these fundamental biological processes and aiding in the development of novel therapeutic strategies.

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